

# Comprehensive Safety and Handling Protocol for ZNL-05-044

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This document provides essential guidance for the safe handling, storage, and disposal of **ZNL-05-044**, a potent and selective CDK11 inhibitor. All personnel must review and understand this information before working with this compound.

## **Personal Protective Equipment (PPE)**

The following personal protective equipment is mandatory when handling **ZNL-05-044** to minimize exposure and ensure personal safety.



PPE Category	Specification
Eye/Face Protection	ANSI Z87.1 certified safety glasses with side shields or chemical safety goggles. A face shield should be used if there is a splash hazard.
Skin Protection	Chemical-resistant gloves (Nitrile rubber, minimum 0.11 mm thickness). A fully buttoned lab coat must be worn at all times.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator is required when handling the solid powder outside of a certified chemical fume hood.
Hand Protection	Disposable nitrile gloves should be worn. Change gloves immediately if contaminated.

## **Handling and Storage**

Proper handling and storage procedures are critical to maintaining the integrity of **ZNL-05-044** and ensuring a safe laboratory environment.

#### Handling:

- Work with ZNL-05-044 should be conducted in a well-ventilated area, preferably within a
  certified chemical fume hood.
- · Avoid direct contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Use only non-sparking tools when handling the solid compound.
- · Wash hands thoroughly after handling.

#### Storage:

• Store in a tightly sealed, light-resistant container.



- Keep in a cool, dry, and well-ventilated area.
- Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months.[1]
- Solutions in solvents like DMSO should be stored at -80°C for up to six months.

#### **Accidental Release and First Aid Measures**

#### Accidental Release:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect: Carefully sweep or scoop the absorbed material into a sealed container for disposal.
- Clean: Decontaminate the spill area with a suitable cleaning agent.

#### First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## **Disposal Plan**

All waste containing **ZNL-05-044** must be treated as hazardous chemical waste.





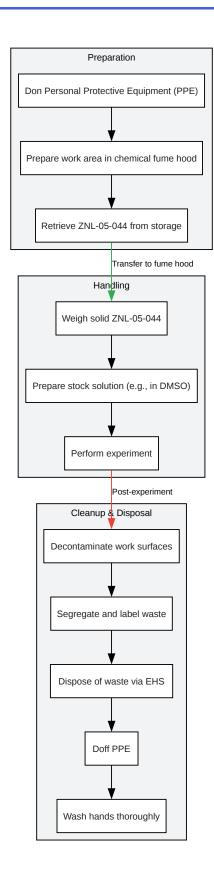


- Solid Waste: Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container.
- Liquid Waste: Collect all solutions containing ZNL-05-044 in a labeled, sealed, and appropriate chemical waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.
   Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## **Experimental Workflow Diagram**

The following diagram illustrates the standard workflow for handling **ZNL-05-044** in a laboratory setting.





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Caption: Workflow for safe handling of ZNL-05-044.



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Disclaimer: This information is intended for guidance only and may not be exhaustive. Researchers should consult the official Safety Data Sheet (SDS) for **ZNL-05-044** and their institution's safety protocols before use.

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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ZNL-05-044 | CDK11 inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Protocol for ZNL-05-044]. BenchChem, [2025]. [Online PDF]. Available at:
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